

# Application Notes and Protocols for Measuring the Half-Life of Protactinium-234

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## Compound of Interest

Compound Name: Protactinium-234

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## Introduction

This document provides a detailed experimental protocol for determining the half-life of **Protactinium-234m** (Pa-234m). **Protactinium-234m** is a metastable isomer of **Protactinium-234**. It is a beta-emitting radionuclide that is part of the Uranium-238 decay series.<sup>[1][2][3][4]</sup> Specifically, Uranium-238 decays to Thorium-234 (Th-234), which then undergoes beta decay to produce Pa-234m.<sup>[2][5][6][7]</sup> The relatively short half-life of Pa-234m makes it a suitable isotope for educational and research experiments in nuclear physics and radiochemistry.

The experimental setup described herein utilizes a protactinium generator, which allows for the separation of Pa-234m from its parent Th-234, and a Geiger-Müller (GM) counter to measure the beta decay. This method is a classic and effective way to demonstrate the principles of radioactive decay and half-life determination.

## Principle of the Experiment

The experiment is based on the principle of transient equilibrium in a radioactive decay chain. In the U-238 decay chain, Th-234 has a half-life of 24.1 days, while its daughter nuclide, Pa-234m, has a much shorter half-life of approximately 1.17 minutes.<sup>[1][3][4][8]</sup> A protactinium generator contains a uranium salt (uranyl nitrate) dissolved in an aqueous solution, which is in contact with an immiscible organic solvent.<sup>[9]</sup>

When the generator is shaken, the Pa-234m, which is continuously produced from the decay of Th-234, is preferentially extracted into the organic layer.[9][10] Once the layers are allowed to separate, the decay of the isolated Pa-234m in the organic layer can be monitored by measuring the emission of beta particles.[9] By recording the count rate at regular intervals, a decay curve can be plotted, from which the half-life can be determined.

## Materials and Equipment

- Protactinium generator (containing uranyl nitrate in an aqueous solution and an immiscible organic solvent)
- Geiger-Müller (GM) tube with a compatible counter or data logger
- Stopwatch or timer
- Clamp stand and clamps to hold the GM tube
- Personal Protective Equipment (PPE): laboratory coat, safety glasses, and disposable gloves

## Experimental Protocol

### 1. Background Radiation Measurement

Before starting the experiment, it is crucial to measure the background radiation in the laboratory.

- Set up the GM tube and counter in the location where the experiment will be conducted.
- Without the protactinium generator nearby, turn on the counter and measure the background counts for a period of 5-10 minutes to obtain a reliable average.
- Calculate the average background count rate in counts per minute (CPM) or counts per second (CPS). This value will be subtracted from all subsequent measurements.[9][11]

### 2. Preparation of the **Protactinium-234m** Source

- Place the protactinium generator in a secure holder.

- Ensure the cap is tightly sealed.
- Vigorously shake the generator for approximately 30 seconds. This facilitates the transfer of the Pa-234m from the aqueous layer to the organic layer.[9][12]
- Immediately after shaking, place the generator in a fixed position beneath the GM tube. Allow the layers to separate completely. The organic layer containing the Pa-234m will be at the top.

### 3. Data Acquisition

- Position the GM tube as close as possible to the organic layer of the protactinium generator without touching it.
- As soon as the layers have separated, start the timer and the counter simultaneously.
- Record the number of counts over short, regular intervals (e.g., every 10 or 15 seconds).[10][12]
- Continue recording the counts for at least 5-7 minutes, or until the count rate has decreased to a level close to the background radiation.[9]

### 4. Data Analysis

- For each time interval, calculate the count rate (counts per unit time).
- Subtract the average background count rate from each measured count rate to obtain the corrected count rate for the Pa-234m source.[9][11]
- Plot a graph of the corrected count rate (on the y-axis) against time (on the x-axis).[9][11]  
This should produce an exponential decay curve.
- To determine the half-life, select a corrected count rate on the y-axis ( $C_0$ ) and find the corresponding time ( $t_0$ ). Then, find the time ( $t_1$ ) at which the count rate has dropped to half of the initial value ( $C_0/2$ ). The half-life ( $T_{1/2}$ ) is the difference between these two times ( $t_1 - t_0$ ).
- Repeat this process for several pairs of points along the curve and calculate the average half-life for a more accurate result.

- Alternatively, a more accurate determination of the half-life can be made by plotting the natural logarithm of the corrected count rate ( $\ln(\text{Corrected Count Rate})$ ) against time. This should yield a straight line with a negative slope. The decay constant ( $\lambda$ ) is the negative of the slope of this line. The half-life can then be calculated using the formula:  $T_{1/2} = \ln(2) / \lambda$ .

## Data Presentation

Table 1: Experimental Data for **Protactinium-234m** Decay

Time (seconds)	Measured Counts	Measured Count Rate (CPS)	Corrected Count Rate (CPS)
0			
15			
30			
45			
60			
75			
90			
105			
120			
...			

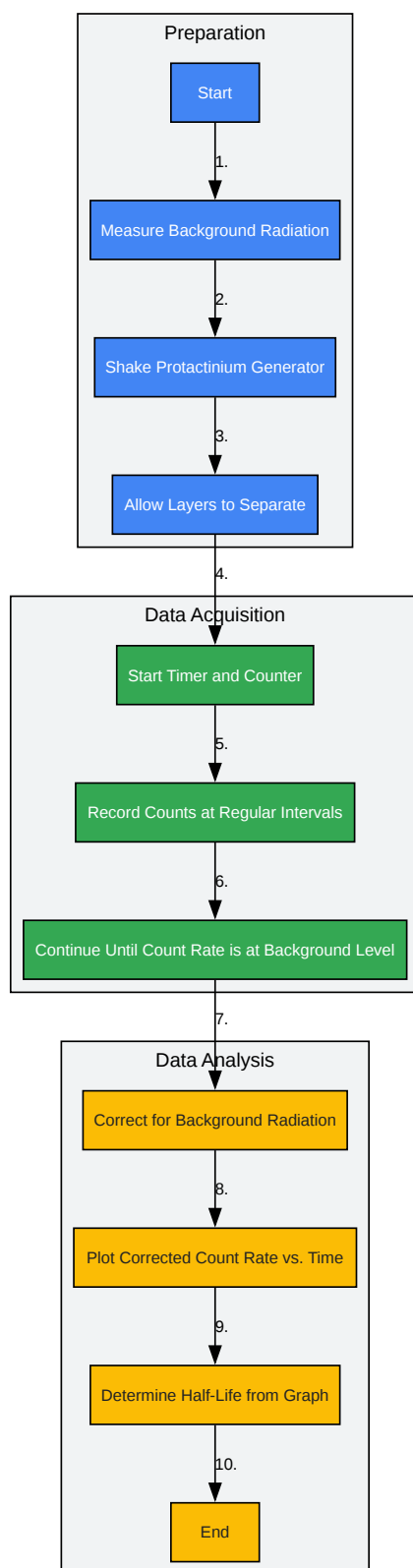
Table 2: Published Half-Life Values for **Protactinium-234m**

Source	Reported Half-Life (minutes)	Reported Half-Life (seconds)
DOE/CPR2/41/1/219[8]	1.17	70.2
Radiacode[3][4]	~1.17	~70.2
TAP 514- 1[9]	1.2	72
National 5 Physics[11]	1.2	72

## Safety Precautions

- Always wear appropriate PPE, including a lab coat, safety glasses, and disposable gloves, when handling the protactinium generator.
- The protactinium generator contains a small amount of uranyl nitrate, which is a radioactive and toxic substance. Do not open the generator.
- In case of a leak, immediately notify the appropriate safety personnel and follow established protocols for radioactive spills.
- Store the protactinium generator in a secure, designated location when not in use.

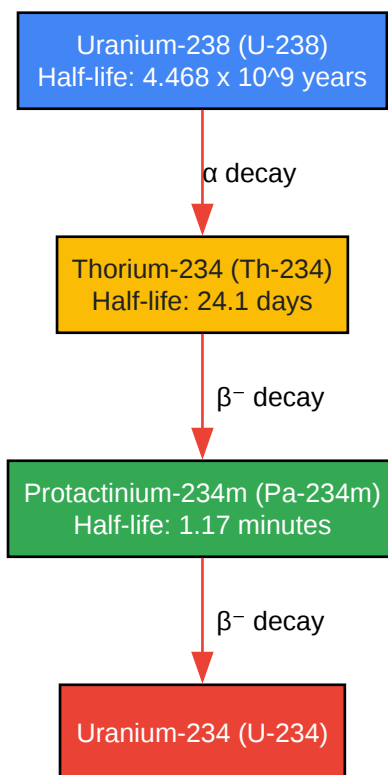
## Visualization of the Experimental Workflow



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Caption: Experimental workflow for measuring the half-life of **Protactinium-234m**.

## Uranium-238 Decay to Protactinium-234m



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Caption: Simplified decay chain from Uranium-238 to **Protactinium-234m**.

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## References

- 1. Thorium-234 - isotopic data and properties [chemlin.org]
- 2. Uranium-234 - Wikipedia [en.wikipedia.org]
- 3. radiacode.com [radiacode.com]
- 4. radiacode.com [radiacode.com]
- 5. ck12.org [ck12.org]

- 6. quora.com [quora.com]
- 7. brainly.com [brainly.com]
- 8. resource.npl.co.uk [resource.npl.co.uk]
- 9. tdck.weebly.com [tdck.weebly.com]
- 10. youtube.com [youtube.com]
- 11. youtube.com [youtube.com]
- 12. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring the Half-Life of Protactinium-234]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080022#experimental-setup-for-measuring-protactinium-234-half-life]

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